

A Comparative Analysis of Neutron Resonance Parameters: Rubidium-85 vs. Rubidium-87

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Compound of Interest

Compound Name:	Rubidium-85
Cat. No.:	B076637

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For researchers, scientists, and drug development professionals, a nuanced understanding of isotopic differences is crucial. This guide provides a detailed comparison of the neutron resonance parameters of **Rubidium-85** (^{85}Rb) and Rubidium-87 (^{87}Rb), supported by experimental data. This information is vital for applications ranging from reactor physics to the production of medical isotopes.

Rubidium, a key element in various scientific and industrial fields, exists naturally as two isotopes: ^{85}Rb (72.2% abundance) and ^{87}Rb (27.8% abundance)[1]. While chemically identical, their nuclear properties, particularly their interactions with neutrons, exhibit significant differences. These distinctions are critical in nuclear applications, including the design of fission reactors and the study of nucleosynthesis.

Key Differences in Resonance Parameters

High-resolution neutron transmission and capture measurements have revealed substantial disparities in the neutron resonance parameters of ^{85}Rb and ^{87}Rb . These parameters, which describe the energies at which a nucleus is likely to capture a neutron, are fundamental to understanding nuclear structure and reaction probabilities.

For ^{85}Rb , the average properties of its resonances align well with predictions from the statistical model of the nucleus. In contrast, ^{87}Rb shows a significant deviation from this model.[2][3][4] This is highlighted by the clustering of four strong s-wave resonances within a narrow 5 keV energy interval, which collectively account for approximately 37% of the total s-wave strength

below 48.6 keV[2][3][4]. This behavior in ^{87}Rb , which has a neutron-closed shell structure (50 neutrons), suggests the presence of intermediate structures not observed in ^{85}Rb [2].

Furthermore, the average capture cross-section of ^{87}Rb is an order of magnitude smaller than that of ^{85}Rb . This difference is attributed to their respective neutron shell configurations; ^{85}Rb has 48 neutrons (two neutrons shy of a closed shell), while ^{87}Rb has 50 neutrons, corresponding to a closed shell.[2]

Quantitative Comparison of Resonance Parameters

The following table summarizes the key average neutron resonance parameters for ^{85}Rb and ^{87}Rb as determined by experimental measurements.

Parameter	Rubidium-85 (^{85}Rb)	Rubidium-87 (^{87}Rb)
s-wave strength function (S_0)	$(0.94 \pm 0.11) \times 10^{-4}$	$(1.15 \pm 0.3) \times 10^{-4}$
Average level spacing ()	133 ± 11 eV	$1,380 \pm 250$ eV
Average radiative width ($\langle\Gamma\gamma\rangle$)	328 ± 18 meV	166 ± 30 meV
Data sourced from high-resolution neutron transmission and capture measurements.[2][3][4]		

Experimental Protocol: Time-of-Flight Measurement

The determination of these neutron resonance parameters was achieved through high-resolution neutron transmission and low-background capture measurements. A principal technique employed is the time-of-flight (TOF) method.

Methodology:

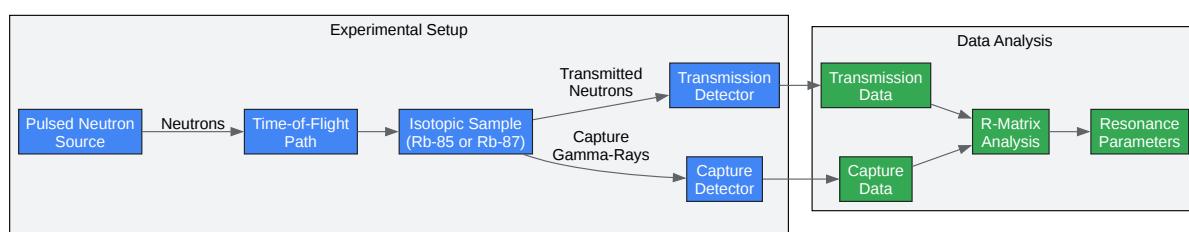
- Neutron Production: A pulsed beam of neutrons is generated using a linear accelerator.
- Time-of-Flight Measurement: The neutrons travel down a long flight path to the target sample (separated isotopes of Rubidium). The time taken for a neutron to travel this distance is

directly related to its kinetic energy. This allows for precise energy determination.

- **Transmission Measurement:** A neutron detector placed after the sample measures the fraction of neutrons that pass through the target without interaction. Dips in the transmission spectrum correspond to neutron energies where capture or scattering is more probable (resonances).
- **Capture Measurement:** A separate set of detectors, typically surrounding the sample, is used to detect gamma rays emitted when a neutron is captured by a Rubidium nucleus. The intensity of these gamma rays as a function of neutron energy provides a measure of the capture cross-section.
- **Data Analysis:** The transmission and capture data are then analyzed using R-matrix theory to extract the resonance parameters for each observed resonance. These individual resonance parameters are then used to calculate the average properties presented in the table above.

The experimental setup is calibrated using well-known resonances of other materials, such as Aluminum, Sodium, and Lead, to ensure accurate energy scale determination[2].

Experimental Workflow for Neutron Resonance Analysis



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